

Technical Monograph: Hexadecyldimethylammonium Chloride (C16-DMA-HCl)

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Compound of Interest

Compound Name: *Hexadecyldimethylammonium chloride*
CAS No.: *2016-45-7*
Cat. No.: *B8590218*

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Physicochemical Profile, HLB Dynamics, and Pharmaceutical Applications[1][2][3] Executive Summary & Critical Disambiguation

Hexadecyldimethylammonium chloride (CAS 2016-45-7) is the hydrochloride salt of the tertiary amine, hexadecyldimethylamine. It acts as a pH-dependent cationic surfactant. In the pharmaceutical and biotechnological sectors, it is frequently confused with quaternary ammonium analogs due to nomenclature similarities. Precise identification is critical for formulation stability and regulatory compliance.

Compound Name	Abbr.	Structure	CAS	Key Characteristic
Hexadecyldimethylammonium chloride	C16-DMA[1]·HCl		2016-45-7	pH-Sensitive Cationic (Protonated Tertiary Amine)
Hexadecyltrimethylammonium chloride	CTAC		112-02-7	Permanently Charged Quaternary
Benzyltrimethylhexadecylammonium chloride	BHDC / BAC		122-18-9	Antimicrobial / Preservative

Core Value Proposition: Unlike CTAC, C16-DMA·HCl possesses a dissociable proton, rendering its Hydrophile-Lipophile Balance (HLB) tunable via pH. This "Dynamic HLB" makes it a prime candidate for stimuli-responsive drug delivery systems, particularly for endosomal escape in gene therapy.

Physicochemical Characterization

2.1 Structural Parameters

- Molecular Formula:
- Molecular Weight: 305.97 g/mol
- pKa (Apparent): ~9.8 – 10.2 (Micellar interface shifts pKa compared to bulk solution).
- Solubility: Highly soluble in water (< pH 9), Ethanol, Chloroform. Insoluble in non-polar solvents when protonated.

2.2 Critical Micelle Concentration (CMC)

The CMC of C16-DMA·HCl is governed by the balance between the hydrophobic tail (C16) and the electrostatic repulsion of the headgroups.

- Typical CMC (25°C, Water): ~0.9 – 1.2 mM.
- Note: The CMC is slightly lower than CTAC (~1.3 mM) because the protonated headgroup is sterically smaller than the trimethyl headgroup, allowing tighter packing at the interface.

Hydrophile-Lipophile Balance (HLB) Analysis[1][3][5][6][7]

Standard Griffin HLB calculations are ill-suited for ionic surfactants.[2] The Davies Method provides a more accurate theoretical estimation by assigning group numbers to functional moieties.

3.1 Theoretical Calculation (Davies Method)

- Hydrophobic Contribution:
 - groups (15):
 - group (1):
 - Total Hydrophobic: ~7.6
- Hydrophilic Contribution:
 - The group number for a quaternary ammonium cation is typically cited as 9.4.
 - The protonated tertiary amine is capable of hydrogen bonding, potentially increasing hydrophilicity. However, lacking the permanent steric bulk of the third methyl, we conservatively estimate it in the 9.4 – 10.0 range.
- Calculation:

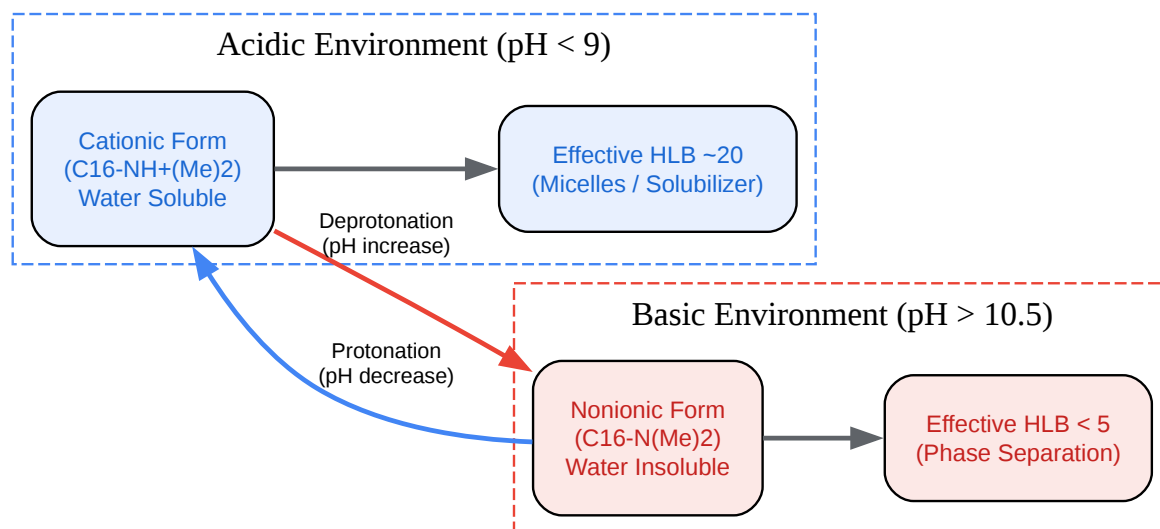
Correction: In practice, cationic surfactants exhibit behavior corresponding to much higher HLB values (solubilizers/detergents) due to strong ion-dipole interactions with water.

- Effective HLB (Experimental Equivalence): 18 – 21
- Classification: Solubilizer, O/W Emulsifier, Detergent.[\[3\]](#)

3.2 The "Dynamic HLB" Phenomenon

The defining feature of C16-DMA·HCl is its pH-dependency.

- pH < pKa (e.g., pH 5-7): Species is Protonated ().
 - State: Cationic Surfactant.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - HLB: ~20 (High water solubility).
 - Function: Stabilizes O/W emulsions; binds DNA/RNA.
- pH > pKa (e.g., pH 11): Species is Deprotonated ().
 - State: Nonionic Oil/Waxy Solid.
 - HLB: < 5 (Lipophilic).[\[8\]](#)
 - Function: Destabilizes micelles; precipitates or partitions into oil phase.



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Figure 1: The pH-dependent HLB switch mechanism of **Hexadecyldimethylammonium chloride**, enabling stimuli-responsive transitions between solubilizing and phase-separating states.

Applications in Drug Development[14]

4.1 pH-Sensitive Liposomes & Gene Delivery

C16-DMA·HCl is a precursor to or active component in fusogenic lipids.

- **Mechanism:** At physiological pH (7.4), the surfactant is cationic, allowing it to complex with negatively charged nucleic acids (siRNA, mRNA) to form lipoplexes.
- **Endosomal Escape:** Upon endocytosis, the endosome acidifies (pH 5.0). While C16-DMA·HCl remains cationic, its interaction with helper lipids (like DOPE) can be tuned such that the membrane destabilizes, releasing the payload. (Note: Often the tertiary amine form is used to become cationic in the endosome, but the salt form is used for initial solubility).

4.2 Antimicrobial Preservative

While less potent than Benzalkonium Chloride (BAC), C16-DMA·HCl exhibits broad-spectrum antimicrobial activity by disrupting bacterial cell membranes. It is preferred in formulations

where the aromatic ring of BAC might cause interference or UV absorption issues.

4.3 Nano-Emulsion Template

Used to stabilize oil-in-water nano-emulsions for poorly soluble drugs. Its high HLB ensures small droplet size (<100 nm). The emulsion can be broken on demand by raising the pH, facilitating drug recovery or analysis.

Experimental Protocols

Protocol A: Determination of CMC via Conductivity

To verify the purity and aggregation onset of C16-DMA·HCl.

Materials:

- C16-DMA·HCl (Recrystallized from acetone/ethanol).
- HPLC-grade water (degassed).
- Conductivity meter (e.g., Mettler Toledo SevenDirect).

Workflow:

- Stock Preparation: Prepare a 20 mM solution of C16-DMA·HCl in water.
- Calibration: Calibrate conductivity probe with 1413 $\mu\text{S}/\text{cm}$ standard.
- Titration:
 - Place 50 mL of water in a jacketed vessel at 25°C.
 - Measure baseline conductivity.
 - Add stock solution in 10 μL increments.
 - Record conductivity () after stabilization (30s) for each point.

- Analysis:
 - Plot
(y-axis) vs. Concentration (x-axis).
 - The plot will show two linear regions with different slopes.
 - Result: The intersection point of the two lines is the CMC.

Protocol B: "Required HLB" Determination for Oil Phase

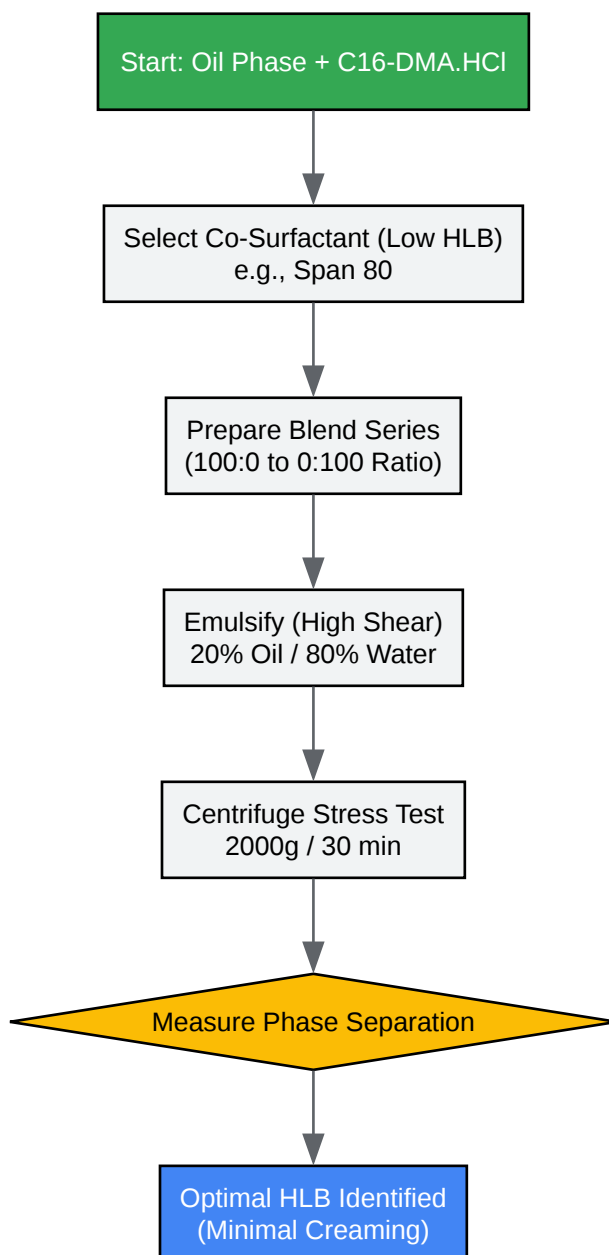
To determine the optimal emulsification ratio for a new drug-oil carrier using C16-DMA·HCl.

Concept: Match the surfactant HLB to the oil's "Required HLB".^{[2][9]} Since C16-DMA·HCl has a fixed high HLB (~20), it must be blended with a low HLB surfactant (e.g., Span 80, HLB 4.3).

Workflow:

- Fixed Phase Ratio: Oil (20%) / Water (80%).
- Surfactant Blend: Total surfactant concentration 5% w/w.
- Series Preparation: Prepare 5 emulsions with varying ratios of C16-DMA·HCl : Span 80.
 - Blend A: 100% C16-DMA (HLB ~20)
 - Blend B: 75% C16-DMA / 25% Span 80 (HLB ~16)
 - Blend C: 50% C16-DMA / 50% Span 80 (HLB ~12)
 - Blend D: 25% C16-DMA / 75% Span 80 (HLB ~8)
- Homogenization: High-shear mix at 10,000 rpm for 5 mins.
- Stability Index:
 - Centrifuge at 2000g for 30 mins.
 - Measure height of cream/oil layer.

- Result: The blend yielding the minimal phase separation indicates the Required HLB of the oil phase.



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Figure 2: Experimental workflow for determining the optimal emulsification conditions using C16-DMA·HCl in a mixed surfactant system.

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